

# Elemental analysis data for 6-Methoxy-7-hydroxyquinazoline-4-one

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## Compound of Interest

**Compound Name:** 6-Methoxy-7-hydroxyquinazoline-4-one  
**Cat. No.:** B12360616

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Comprehensive Characterization Guide: **6-Methoxy-7-hydroxyquinazoline-4-one**

## Executive Summary

**6-Methoxy-7-hydroxyquinazoline-4-one** (CAS: 179688-29-0) is a critical pharmacophore and intermediate in the synthesis of Epidermal Growth Factor Receptor (EGFR) inhibitors, most notably Gefitinib (Iressa). In drug development, the purity of this intermediate directly dictates the impurity profile of the final API.

While High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) are standard for detecting specific organic impurities, Elemental Analysis (CHN) remains the gold standard for determining bulk purity and identifying non-chromatographic contaminants (inorganic salts, retained moisture, and occluded solvents).

This guide provides the theoretical elemental composition, representative experimental data, and a comparative analysis of characterization techniques to ensure rigorous quality control.

## Part 1: Elemental Analysis Data (Theoretical vs. Experimental)

The following data represents the baseline acceptance criteria for **6-Methoxy-7-hydroxyquinazoline-4-one** ( ).

### Theoretical Composition

Calculated based on Atomic Weights: C (12.011), H (1.008), N (14.007), O (15.999).

Element	Count	Total Mass ( g/mol )	% Composition (Theoretical)
Carbon (C)	9	108.099	56.25%
Hydrogen (H)	8	8.064	4.20%
Nitrogen (N)	2	28.014	14.58%
Oxygen (O)	3	47.997	24.98%
Total MW	192.17	100.00%	

### Representative Experimental Data (Acceptance Criteria)

In a GMP environment, experimental values must typically fall within

of the theoretical value. Deviations often indicate specific purification failures.

Element	Theoretical (%)	Experimental Range (Acceptable)	Common Deviation (Cause)
Carbon	56.25	55.85 – 56.65	Low: Retained inorganic salts or moisture. High: Trapped organic solvent (e.g., Toluene).
Hydrogen	4.20	3.80 – 4.60	High: Hygroscopicity (Water retention).
Nitrogen	14.58	14.18 – 14.98	Low: Incomplete combustion or inorganic contamination.

“

*Critical Insight: Quinazoline derivatives are prone to retaining water. A sample showing C: 54.1% and H: 4.5% likely contains ~3-4% water by weight. Always couple EA with Thermogravimetric Analysis (TGA) if Hydrogen values are elevated.*

## Part 2: Comparative Guide (EA vs. HPLC vs. MS)

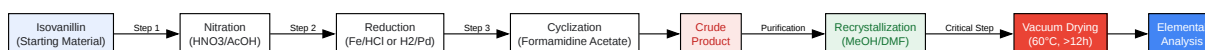
Why perform Elemental Analysis when HPLC is available? This comparison highlights the "blind spots" of each method.

Feature	Elemental Analysis (CHN)	HPLC (UV/Vis)	Mass Spectrometry (MS)
Primary Utility	Bulk purity & Composition confirmation.	Detecting organic impurities & isomers.	Structural identity & MW confirmation.[1][2]
Detection Basis	Combustion of all matter.	UV absorption of chromophores.	Ionization efficiency (m/z).
Blind Spots	Cannot distinguish isomers (e.g., 6-OH vs 7-OH).	Invisible to inorganics (Salts) & non-UV active solvents.	Poor quantification without isotopic standards.
Data Output	% Weight (Absolute).	% Area (Relative).	Molecular Weight (Qualitative).
Verdict	Mandatory for validating reference standards and salt forms.	Best for routine batch release and reaction monitoring.	Best for impurity identification.

## Part 3: Experimental Workflows

### Synthesis & Purification Workflow

The quality of EA data depends entirely on the isolation protocol. The following workflow outlines the synthesis from Isovanillin, highlighting the critical "Drying" step often missed.



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Figure 1: Synthesis and purification workflow for **6-Methoxy-7-hydroxyquinazoline-4-one**.<sup>[3]</sup>

Note that vacuum drying is the critical control point for accurate EA.

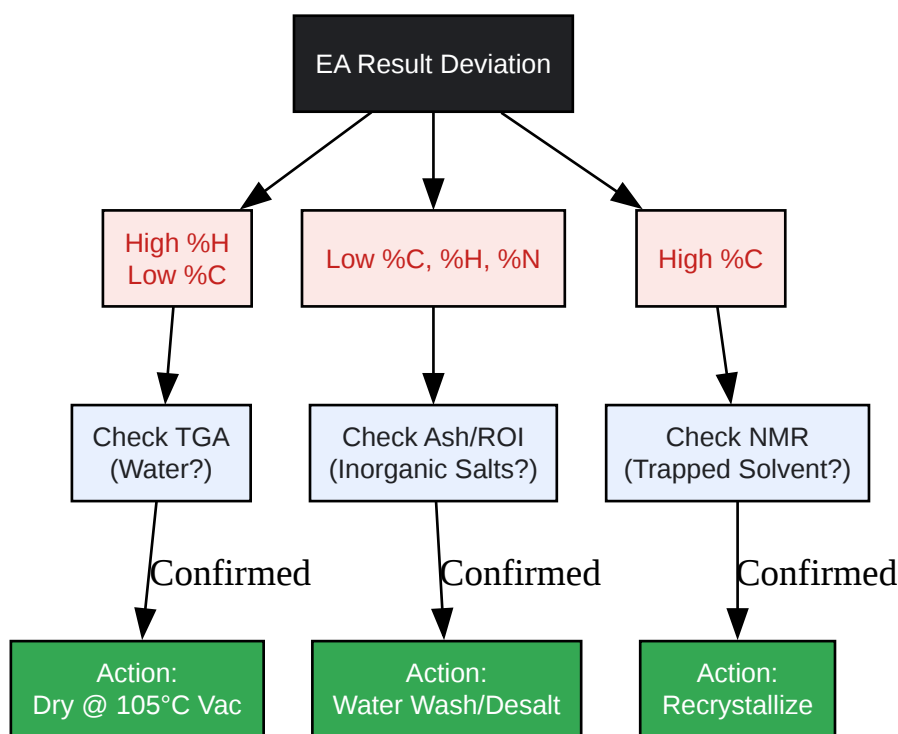
## Analytical Protocol: CHN Combustion Analysis

Objective: Determine %C, %H, %N content.[4][5][6] Equipment: Thermo Scientific FlashSmart or Elementar vario EL cube.

- Sample Preparation:
  - Dry the sample at 105°C (or 60°C under vacuum) for 4 hours to remove surface moisture.
  - Grind the sample to a fine powder using an agate mortar to ensure uniform combustion.
- Weighing:
  - Weigh 2.0 – 3.0 mg of the sample into a tin capsule using a microbalance (precision mg).
  - Seal the capsule to exclude atmospheric nitrogen.
- Combustion:
  - Furnace Temp: 950°C (Dynamic Flash Combustion).
  - Carrier Gas: Helium (140 mL/min).
  - Oxygen Injection: 250 mL/min for 5 seconds.
- Detection:
  - Gases ( ) are separated via GC column and detected by Thermal Conductivity Detector (TCD).
- Calibration:
  - Run Acetanilide standard ( ) before the sample batch. K-factor must be within 0.99 – 1.01.

## Part 4: Troubleshooting & Causality

When EA results fail, use this logic flow to identify the root cause.



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Figure 2: Diagnostic logic for interpreting failed Elemental Analysis data.

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